

# Genetic Expression Changes Induced by Acetyl Hexapeptide-1: A Technical Guide

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## Compound of Interest

Compound Name: *Acetyl hexapeptide-1*

CAS No.: 448744-47-6

Cat. No.: B15598316

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## Abstract

**Acetyl hexapeptide-1** is a synthetic bioactive peptide with demonstrated efficacy in dermo-cosmetic applications, primarily for its anti-aging, wound healing, and skin pigmentation properties. A growing body of evidence indicates that its macroscopic effects are underpinned by specific and significant alterations at the genetic level. This technical guide provides an in-depth analysis of the known gene expression changes induced by **Acetyl hexapeptide-1**. It consolidates quantitative data, details the experimental protocols used to obtain this data, and presents the core signaling pathways through which the peptide exerts its influence. This document serves as a comprehensive resource for researchers and professionals investigating the molecular mechanisms of cosmetic peptides and developing novel therapeutic agents.

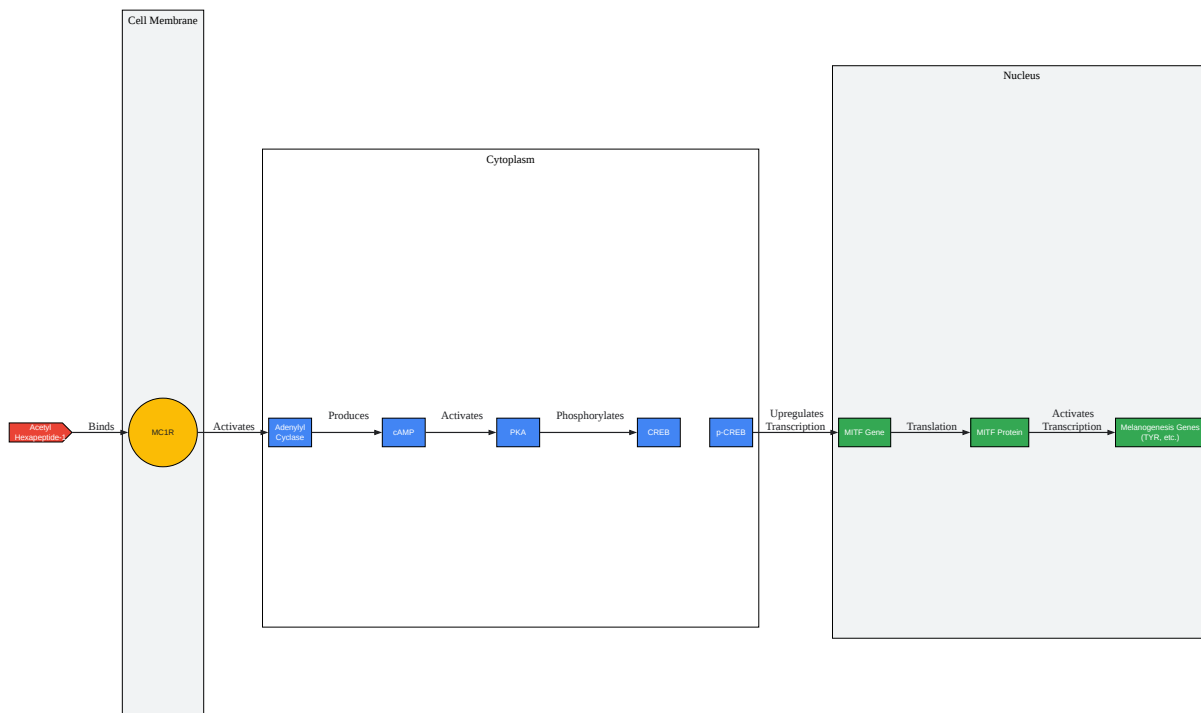
## Core Mechanisms of Action & Signaling Pathways

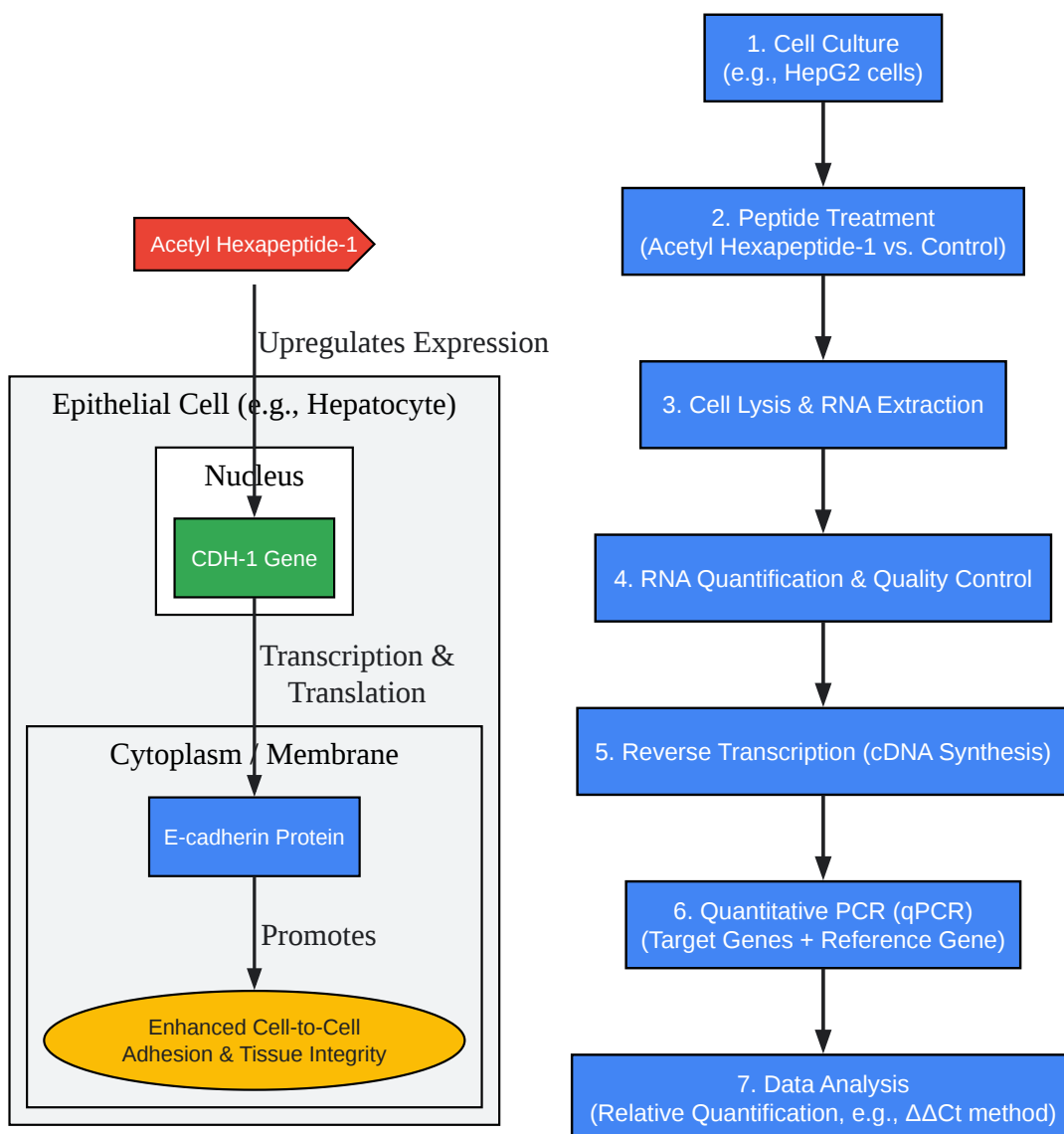
**Acetyl hexapeptide-1** modulates cellular behavior through at least two primary, well-documented signaling pathways: activation of the Melanocortin 1 Receptor (MC1R) and upregulation of the cell adhesion gene, CDH-1.

## Modulation of the Melanocortin 1 Receptor (MC1R) Pathway

**Acetyl hexapeptide-1** functions as a biomimetic of the  $\alpha$ -Melanocyte-Stimulating Hormone ( $\alpha$ -MSH), acting as an agonist for the MC1R.[1] This interaction is central to its effects on skin pigmentation and inflammation. Upon binding to MC1R on melanocytes, the peptide initiates a G-protein coupled signaling cascade that activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[2] Elevated cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates the CREB transcription factor.[2][3] Activated CREB translocates to the nucleus and promotes the expression of the Microphthalmia-associated transcription factor (MITF).[3] MITF is the master regulator of melanogenesis, driving the transcription of key melanogenic enzymes such as tyrosinase (TYR), thereby stimulating melanin synthesis.[3][4] This pathway provides a natural photoprotective effect and can enhance skin pigmentation.[1][5]

Furthermore, the activation of MC1R by **Acetyl hexapeptide-1** has been shown to modulate inflammation by limiting the expression of pro-inflammatory mediators.[1]





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